

Environmental Fate & Physicochemical Properties

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Compound Focus: Tebufenpyrad

CAS No.: 119168-77-3

Cat. No.: S544821

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This table summarizes core data on **tebufenpyrad**'s behavior and potential for environmental impact, based on regulatory and experimental data [1].

Parameter	Value	Conditions / Notes	Implication / Significance
Water Solubility	2.39 mg/L	20°C, pH 7 [1]	Low solubility; potential for adsorption to soil and sediment.
Octanol-Water Partition Coefficient (Log K _{OW})	4.93 [1]	High	High potential for bioaccumulation in aquatic organisms.
Soil Half-Life (DT ₅₀)	19.5 days (Lab), 13 days (Field) [1]	Aerobic conditions	Moderately persistent in the environment.
Toxicity to Aquatic Organisms			
- <i>Daphnia magna</i> (EC ₅₀)	0.078 mg/L [1]	48-hour	Highly toxic to aquatic invertebrates.
- <i>Rainbow trout</i> (LC ₅₀)	0.11 mg/L [1]	96-hour	Highly toxic to fish.

Parameter	Value	Conditions / Notes	Implication / Significance
- Freshwater Shrimp (NOEC)	0.67 µg/L [2]	<i>Neocaridina palmata</i> , 21-day study	Adverse population-level effects observed at very low concentrations.

Ecological Impact & Experimental Findings

Research highlights specific risks, particularly to freshwater ecosystems:

- **Impacts on Aquatic Community Structure:** A 2022 microcosm study demonstrated that a single application of **tebufenpyrad** altered entire freshwater ecosystems [2].
 - **Population Suppression:** Shrimp (*Neocaridina palmata*) and the macrophyte *Ceratophyllum demersum* were significantly suppressed.
 - **Population Stimulation:** In contrast, snail (*Physa fontinalis*) populations were stimulated, likely due to reduced competition and predation.
 - **Water Quality Deterioration:** The pesticide negatively affected key water quality indicators, leading to increased levels of PO_4^{3-} , NH_4^+ , and electrical conductivity, suggesting a shift toward eutrophication [2].
- **Crop Residue Dissipation:** Field studies on Aster scaber showed that **tebufenpyrad** dissipates with a biological half-life of **3.8 to 4.2 days** [3]. This data is crucial for determining the safe pre-harvest interval to ensure residue levels at harvest are below the Maximum Residue Limit (MRL).

Detailed Experimental Protocols

Here are the methodologies from key studies on residue analysis in crops and ecotoxicology in aquatic systems.

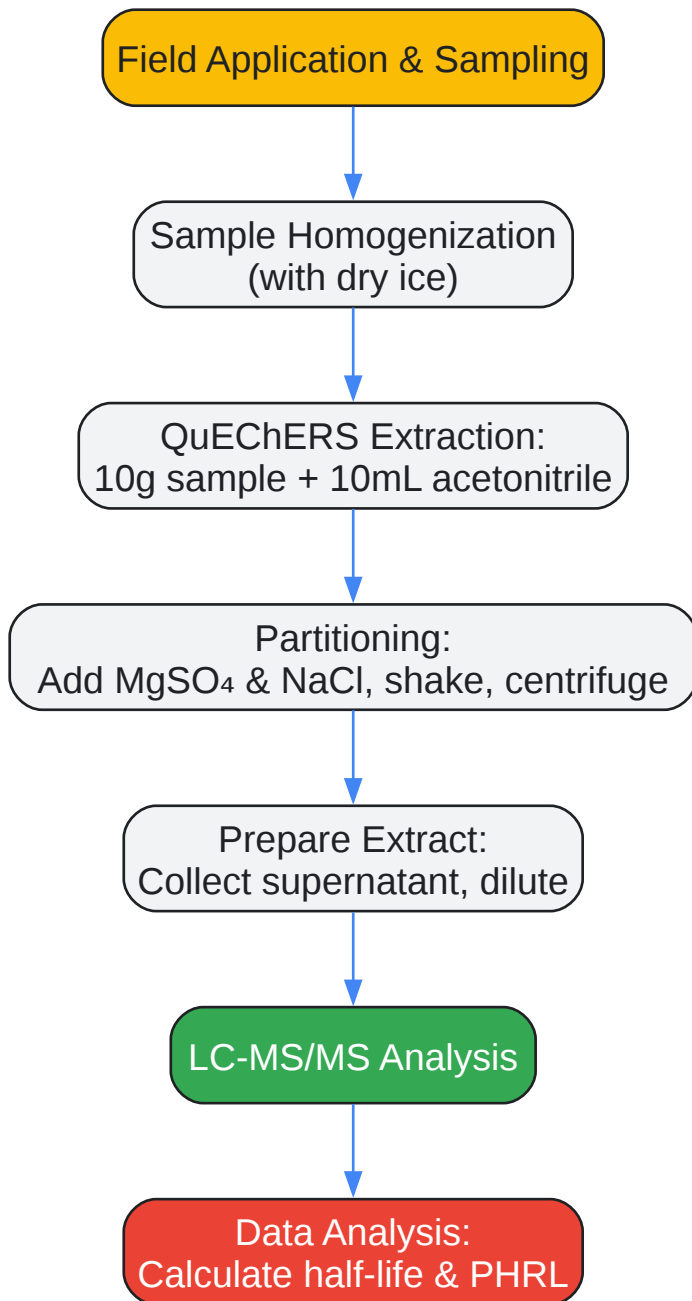
Protocol for Determining Pesticide Residues in Crops (Aster scaber)

This method, based on a 2023 study, uses LC-MS/MS for high-sensitivity analysis [3].

- **Field Experiment Design:**

- **Application:** Commercial **tebufenpyrad** formulation (10% emulsifiable concentrate) was applied at the recommended dose using a backpack sprayer in two geographically separate greenhouses [3].
- **Sampling:** Samples of Aster scaber were collected at 0, 1, 3, 5, 7, and 10 days after application. Samples were immediately transported on ice, homogenized with dry ice, and stored at -20°C until analysis [3].
- **Sample Extraction and Clean-up (QuEChERS Method):**
 - **Extraction:** A 10 g homogenized sample was shaken vigorously for 30 minutes with 10 mL of acetonitrile [3].
 - **Phase Separation:** The extract was added to a partitioning kit containing 4 g MgSO₄ and 1 g NaCl, shaken, and then centrifuged at 4000× g for 10 minutes [3].
 - **Analysis:** The supernatant was diluted with acetonitrile and transferred to a vial for LC-MS/MS analysis [3].
- **Instrumental Analysis (LC-MS/MS):**
 - **Apparatus:** Liquid chromatography coupled with tandem mass spectrometry.
 - **Calibration:** Matrix-matched standard solutions (ranging from 0.025 to 5.0 mg/L) were used to create a calibration curve. The method was validated with recovery rates ranging from 82.0% to 115.9% [3].

The workflow for this protocol is as follows:



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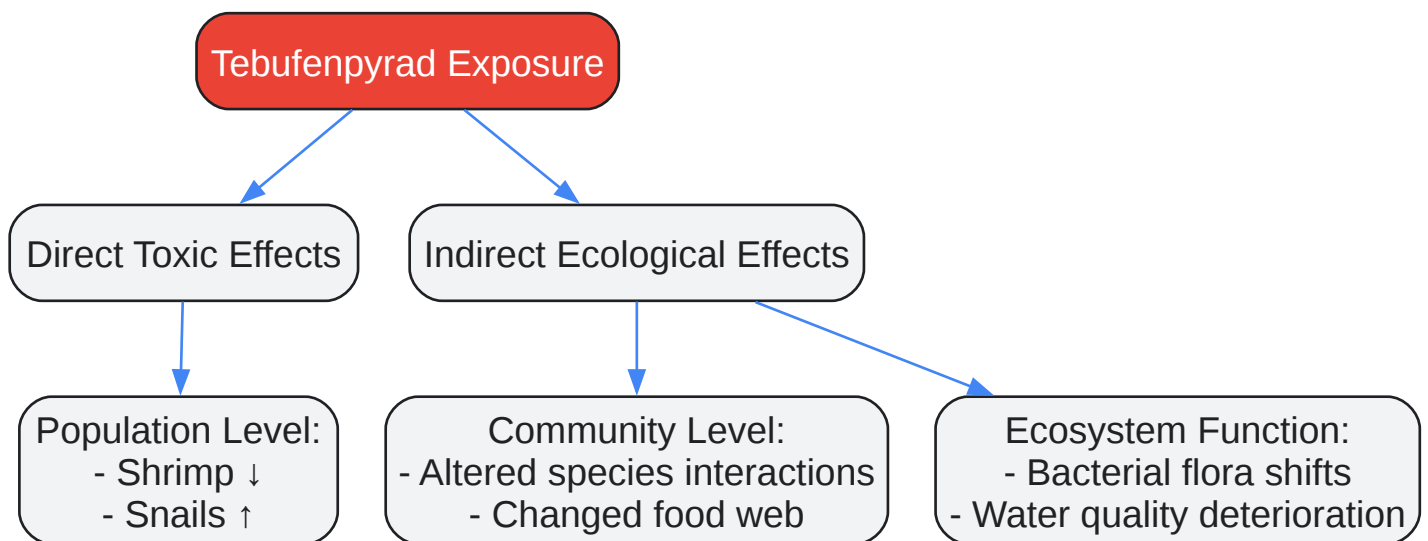
Protocol for Assessing Aquatic Community-Level Effects

This 2022 study used indoor microcosms to replicate freshwater environments and assess complex interactions [2].

- **Microcosm Setup:**

- **Test System:** Indoor microcosms containing water, sediment, and a standardized community of organisms, including shrimp (*Neocaridina palmata*), snails (*Physa fontinalis*), macrophytes (*Ceratophyllum demersum*), and plankton [2].
- **Application:** A single application of **tebufenpyrad** was introduced to the water column to simulate spray drift or runoff contamination [2].
- **Endpoint Measurements:**
 - **Population Dynamics:** Abundance of key species (shrimp, snails, etc.) was monitored over 21 days to determine NOEC and LOEC values [2].
 - **Biomarker Analysis:** Chitobiase activity in shrimp was measured as a biomarker for molting disruption, using antibody-based correction for interference from snails [2].
 - **Bacterial Community Analysis:** Planktonic bacteria were analyzed using Illumina MiSeq sequencing to observe shifts in functional flora (e.g., nitrate reducers, cellulolysis bacteria) [2].
 - **Water Quality:** Parameters like pH, dissolved oxygen (DO), NO_3^- , NO_2^- , PO_4^{3-} , and NH_4^+ were regularly measured [2].
- **Data Analysis:**
 - **Statistical Methods:** Principal Response Curve (PRC) and Principal Component Analysis (PCA) were used to evaluate the overall treatment effects on the entire community structure over time [2].

The conceptual framework for this ecotoxicological assessment is shown below:



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Limitations and Knowledge Gaps

Based on the search results, the following areas have limited publicly available data and warrant further investigation:

- **Human Health Risk Assessment:** Detailed toxicological data and specific points of departure (PODs) for human health risk characterization were not available in the search results.
- **Comprehensive Regulatory EIA Process:** While the core environmental fate data is present, a full, structured Environmental Impact Assessment report for a specific project involving **tebufenpyrad** was not found.
- **Soil Ecosystem Studies:** The available information primarily focuses on aquatic ecosystems. The impact on soil microorganisms and invertebrates is less documented.

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References

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2. Effects of tebufenpyrad on freshwater systems dominated ... [pubmed.ncbi.nlm.nih.gov]
3. Dissipation Kinetics and Risk Assessment of Spirodiclofen ... [mdpi.com]

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